

Rebastinib and Contractile Force: Experimental Evidence

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Compound Focus: Rebastinib

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A 2025 study demonstrated that **Rebastinib** mitigates the reduction in contractile force generation in models of muscle atrophy. The key findings are summarized below [1].

Observation	Experimental Model	Induced Atrophy Method	Effect of Rebastinib
Preservation of contractile force	Cultured myotubes	Dexamethasone (DEX)	Ameliorated DEX-induced reduction in contractile force generation [1]
Preservation of contractile force	Cultured myotubes	Cancer cachexia (Conditioned medium from Lewis Lung Carcinoma/LLC cells)	Ameliorated cachexia-induced reduction in contractile force generation [1]
Inhibition of atrophy genes	C2C12 myotubes	Dexamethasone (DEX)	Inhibited DEX-induced upregulation of <i>atrogen-1</i> and <i>MuRF-1</i> mRNA and protein [1]
Suppression of protein degradation	C2C12 myotubes	Dexamethasone (DEX)	Suppressed overall protein degradation [1]

Observation	Experimental Model	Induced Atrophy Method	Effect of Rebastinib
Increased structural integrity	C2C12 myotubes	Dexamethasone (DEX)	Increased myotube diameter [1]

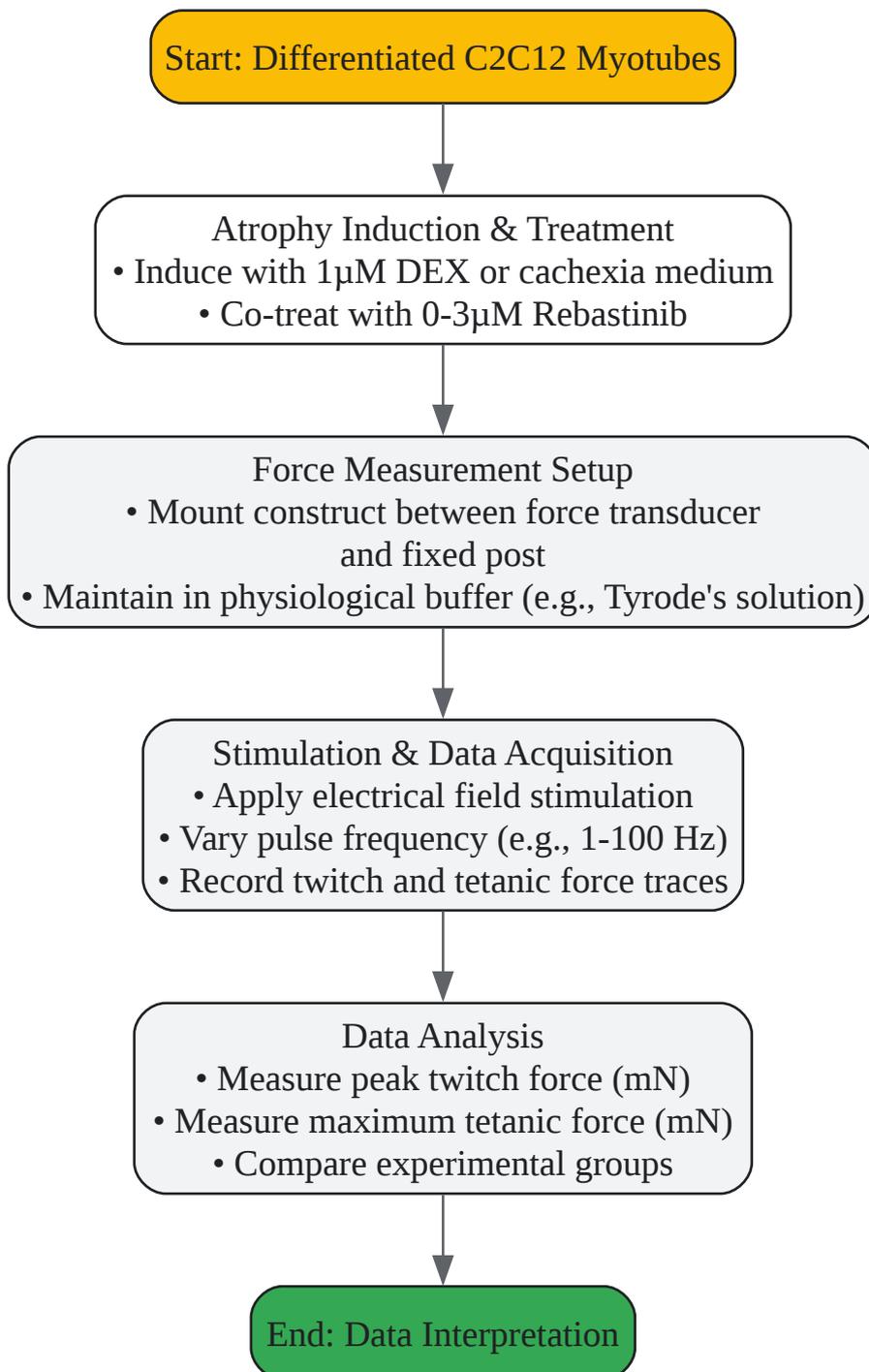
Foundational Protocol for Contractile Force Measurement

The study provides a high-level overview of the methods used. The protocol below synthesizes the explicitly stated methods with standard practices in the field for measuring force in 3D engineered muscle tissues [1] [2].

1. Cell Culture and Differentiation - Cell Line: Use mouse C2C12 myoblasts. - **Culture:** Maintain myoblasts in high-glucose Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and antibiotics. - **Differentiation:** Once cells reach near confluence, switch the medium to DMEM containing 2% Horse Serum (HS) to induce differentiation into multinucleated myotubes. Myotube formation typically occurs after approximately four days, with the medium changed every 24 hours [1].

2. Atrophy Induction and Rebastinib Treatment - Atrophy Agent: Use 1 μM Dexamethasone (DEX) to induce an atrophic state. Alternatively, use conditioned medium from cancer cells (e.g., Lewis Lung Carcinoma) to model cancer cachexia. - **Treatment:** Co-treat the atrophic myotubes with **Rebastinib**. The cited study tested a range of concentrations from 0–3 μM to establish a dose response [1].

3. Contractile Force Measurement (Inferred Workflow) The exact method for force measurement was not detailed, but the following workflow is recommended based on standard practices for 3D engineered muscle tissues (EMTs) [2].

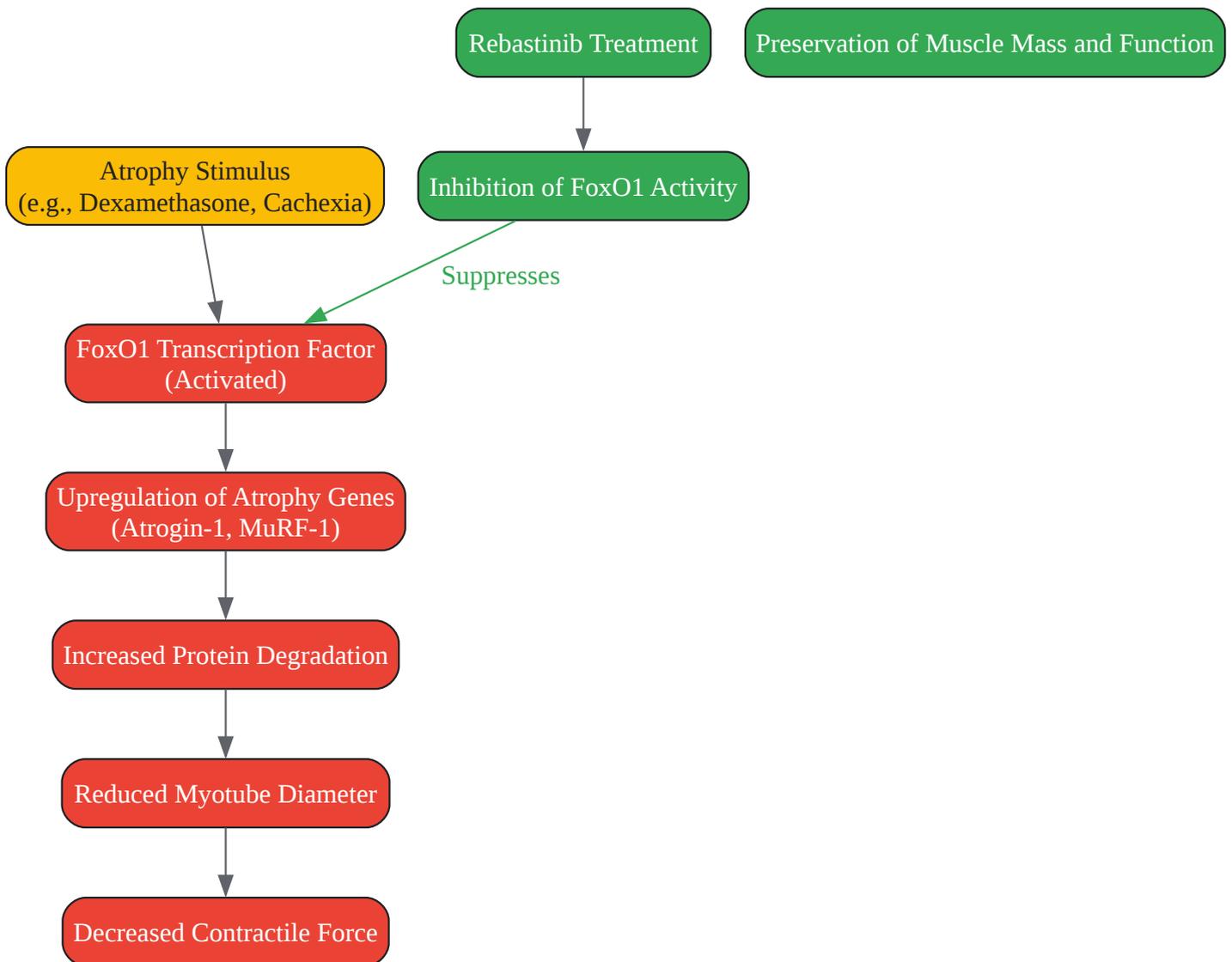


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Key Considerations for Protocol Development

Given the limited specifics in available literature, you may need to adapt and optimize your experimental approach.

- **Model System:** The published data comes from a 2D C2C12 myotube model. For more physiologically relevant and robust force measurements, consider developing a **3D Engineered Muscle Tissue (EMT)** model. These constructs often provide more reproducible and quantifiable contractile force data [2].
- **Mechanism of Action:** The protective effect of **Rebastinib** is linked to its inhibition of the transcription factor **FoxO1**. This inhibition suppresses the expression of key atrophy-related ubiquitin ligases, atrogin-1 and MuRF-1, thereby reducing protein degradation and preserving muscle structure and function [1].
- **Signaling Pathway:** The diagram below illustrates the proposed signaling pathway through which **Rebastinib** acts to preserve contractile force.



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References

1. Rebastinib inhibits FoxO1 activity and reduces ... [pmc.ncbi.nlm.nih.gov]

2. From 2D Myotube Cultures to 3D Engineered Skeletal ... [mdpi.com]

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